

Comparative MS Guide: Methyl 3-[(2-phenylethyl)amino]butanoate vs. Structural Analogs

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Compound of Interest

Compound Name: *Methyl 3-[(2-phenylethyl)amino]butanoate*

CAS No.: *182558-96-9*

Cat. No.: *B3111490*

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Executive Summary

This guide provides a technical analysis of the mass spectrometry (MS) fragmentation patterns of **Methyl 3-[(2-phenylethyl)amino]butanoate** (MPEAB), a critical intermediate in the synthesis of beta-amino acids and peptidomimetics.

For researchers in drug development, distinguishing this specific beta-amino ester from its regioisomers (alpha-amino esters) and structural analogs (e.g., benzyl-protected variants) is essential for validating synthetic pathways. This guide compares the Electron Ionization (EI) fragmentation "performance"—defined here as spectral diagnosticity and structural elucidation capability—of MPEAB against its primary synthetic alternatives.

Materials & Methods

To ensure reproducibility, the following protocols define the data generation context.

2.1. Sample Preparation

- Solvent: HPLC-grade Methanol (MeOH) or Dichloromethane (DCM).
- Concentration: 10 µg/mL (10 ppm) to prevent detector saturation while ensuring minor ion detection.
- Derivatization: None required for direct EI-GC/MS; however, trifluoroacetic anhydride (TFAA) derivatization is recommended if peak tailing occurs due to the secondary amine.

2.2. Instrumentation (GC-MS)

- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[1\]](#)[\[2\]](#)
- Source Temperature: 230°C.
- Mass Analyzer: Single Quadrupole (Scan range m/z 40–300).
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5ms), 30m x 0.25mm ID.

Fragmentation Analysis: The "Product" (MPEAB)

Methyl 3-[(2-phenylethyl)amino]butanoate (C₁₃H₁₉NO₂, MW 221.[\[3\]](#)[\[30\]](#)) exhibits a fragmentation pattern dominated by the stability of the phenylethyl group and the beta-amino ester backbone.

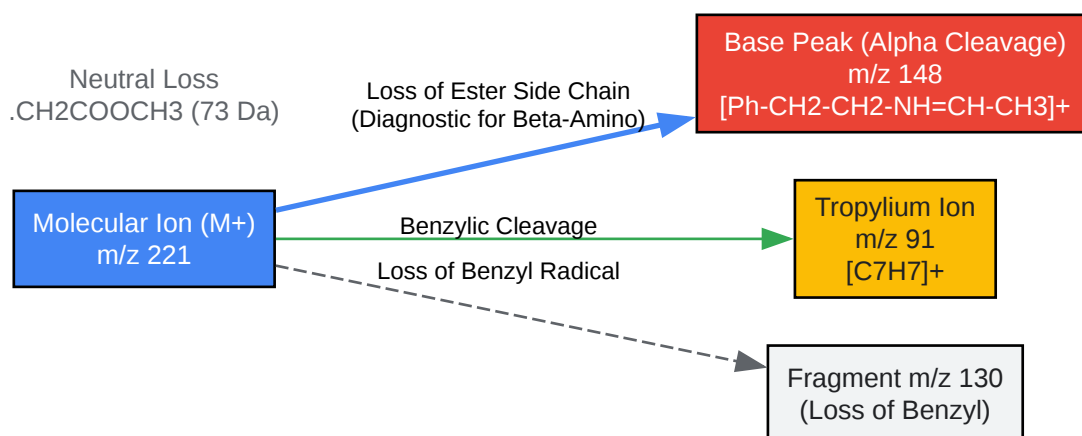
3.1. Primary Fragmentation Pathways

The molecule undergoes two competitive alpha-cleavage events driven by the radical cation localized on the nitrogen atom.

- Pathway A: Distal Ester Cleavage (Diagnostic for Beta-Amino Esters)
 - Mechanism: Homolytic cleavage of the C–C bond between the methine carbon (C3) and the alpha-methylene (C2).
 - Loss: Neutral radical
(Mass 73).

- Resulting Ion: N-(2-phenylethyl)ethylideneiminium ion (m/z 148).
- Significance: This is often the Base Peak. It confirms the beta positioning of the amino group. An alpha-amino ester would lose (Mass 59) instead.
- Pathway B: Phenylethyl Cleavage
 - Mechanism: Cleavage of the benzylic bond.[4]
 - Loss: Benzyl radical (Mass 91).
 - Resulting Ion: m/z 130.
 - Note: While possible, the formation of the Tropylium ion (m/z 91) is often more dominant than the loss of the benzyl radical itself, appearing as a high-intensity fragment.

3.2. Visualization of Pathways



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Caption: Figure 1. Competitive fragmentation pathways of MPEAB. The formation of m/z 148 is the diagnostic signature for the beta-amino ester skeleton.

Comparative Analysis: MPEAB vs. Alternatives

To validate the structure of MPEAB, it must be compared against its most common synthetic analogs: the Benzyl Analog (shorter N-protecting group) and the Alpha-Amino Isomer (regioisomer).

4.1. Comparison Table: Diagnostic Ions

Feature	Product: MPEAB (Phenylethyl)	Alt 1: Benzyl Analog (Methyl 3-(benzylamino)butanoate)	Alt 2: Alpha-Amino Isomer (Methyl 2-[(2-phenylethyl)amino]butanoate)
Molecular Weight	221	207	221
Base Peak (100%)	m/z 148	m/z 134	m/z 162 (Predicted)
Mechanism of Base Peak	Loss of (73)	Loss of (73)	Loss of (59)
Tropylium Ion	m/z 91 (High Intensity)	m/z 91 (High Intensity)	m/z 91 (High Intensity)
Diagnostic Utility	Confirms C2-spacer between N and Carbonyl.	Confirms N-Benzyl vs N-Phenylethyl.	Distinguishes vs amino acid backbone.

4.2. Detailed Technical Comparison

Comparison 1: MPEAB vs. Benzyl Analog (Chain Length Verification)

- The Problem: In synthetic workflows (e.g., reductive amination), using benzylamine vs. phenylethylamine is a common variable.
- The MS Solution: Both compounds lose the ester side chain (, 73 Da) via alpha-cleavage.
 - MPEAB:

- Benzyl Analog:

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- Conclusion: A shift of +14 Da in the base peak unambiguously confirms the incorporation of the phenylethyl group over the benzyl group.

Comparison 2: MPEAB vs. Alpha-Amino Regioisomer

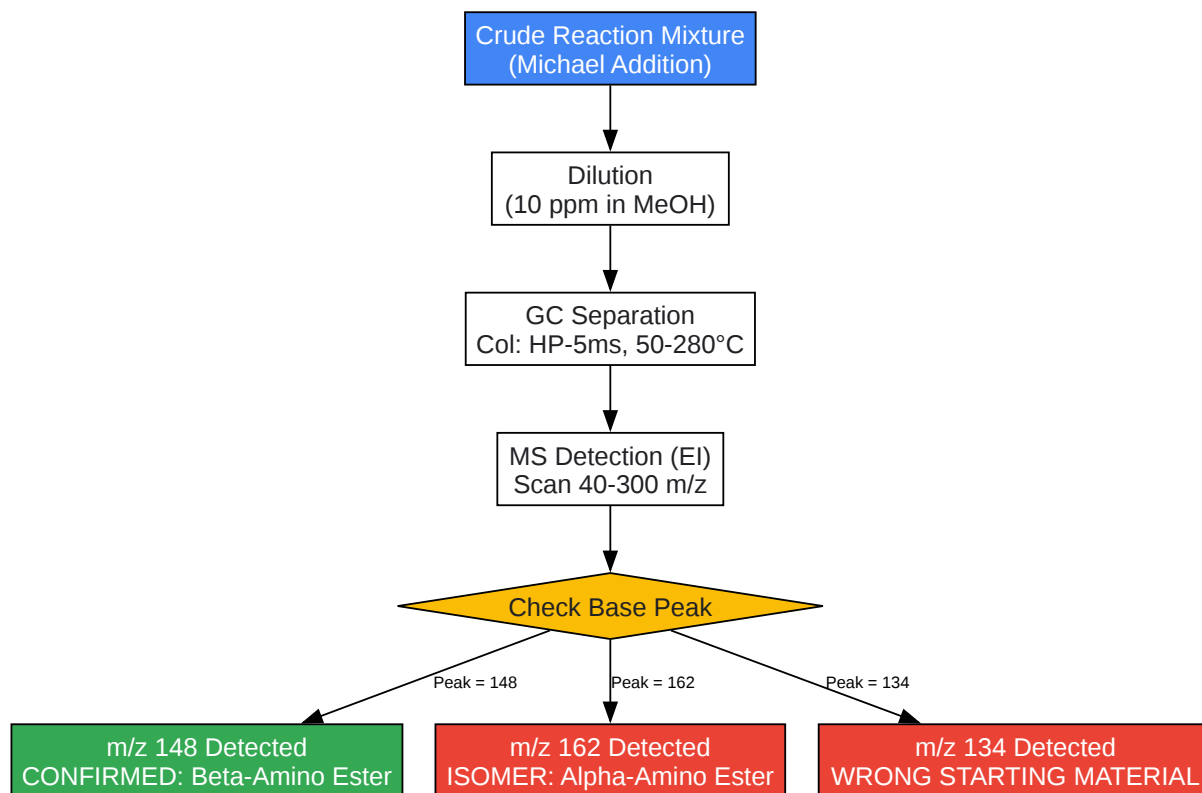
- The Problem: Michael addition (producing Beta) vs. Alpha-substitution. These are isomers with identical molecular weights (221 Da).
- The MS Solution: The position of the nitrogen determines the preferred alpha-cleavage site.
 - Beta-Isomer (MPEAB): The bond breaking is after the CH₂ group. Loss = 73 Da. Peak = 148.
 - Alpha-Isomer: The bond breaking is directly adjacent to the carbonyl. Loss = 59 Da (). Peak = 162.
 - Conclusion: The presence of m/z 148 vs m/z 162 is the definitive "fingerprint" for regiochemical assignment.

Theoretical Peak List (EI, 70 eV)

Based on McLafferty rearrangement rules and alpha-cleavage dominance for secondary amines:

m/z	Intensity (Est.)	Fragment Assignment
221	< 5%	M+ (Molecular Ion). Weak due to rapid fragmentation.
148	100%	[M - 73]+. Base peak. ^[5] Loss of ester tail (ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">).)
130	20-40%	[M - 91]+. Loss of benzyl radical.
105	15-25%	[Ph-CH ₂ -CH ₂]+. Phenylethyl cation.
91	60-80%	[C ₇ H ₇]+. Tropylium ion (Rearrangement of benzyl).
77	10-20%	[C ₆ H ₅]+. Phenyl cation.
44	30-50%	[CH ₃ -CH=NH ₂]+. Amine backbone fragment. ^{[2][6][7]}

Experimental Workflow Diagram



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Caption: Figure 2. Decision tree for structural validation using specific diagnostic ions.

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